

# An In-depth Technical Guide to the Safe Handling of Oxacillin-d5

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## Compound of Interest

Compound Name: Oxacillin-d5

Cat. No.: B15566576

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This guide provides comprehensive safety data and handling procedures for **Oxacillin-d5**, a deuterated analog of the antibiotic Oxacillin. Given the absence of a specific Safety Data Sheet (SDS) for **Oxacillin-d5**, this document extrapolates critical safety information from the SDS of its non-deuterated counterpart, Oxacillin and Oxacillin Sodium. This approach is based on the principle that isotopic labeling with deuterium does not significantly alter the chemical reactivity or macroscopic hazards of the molecule.

**Oxacillin-d5** is primarily utilized as an internal standard in quantitative analytical methodologies, such as Liquid Chromatography-Mass Spectrometry (LC-MS), for the precise measurement of Oxacillin in biological matrices.<sup>[1]</sup> Its near-identical physicochemical properties to the parent compound ensure it behaves similarly during sample preparation and analysis, thus correcting for variability.<sup>[2]</sup>

## Physical and Chemical Properties

The fundamental properties of **Oxacillin-d5** are compared with Oxacillin in the table below. The primary difference lies in the molecular weight due to the substitution of five hydrogen atoms with deuterium.

Property	Oxacillin-d5	Oxacillin
Molecular Formula	<chem>C19H14D5N3O5S</chem>	<chem>C19H19N3O5S</chem>
Molecular Weight	406.47 g/mol [3]	401.44 g/mol [4]
CAS Number	Not available (Unlabeled: 66-79-5)	66-79-5[4]
Appearance	White to off-white powder	White to off-white crystalline powder
Storage Temperature	-20°C is recommended	Room temperature; refrigerated for quality

## Hazard Identification and Safety Precautions

As a member of the penicillin family, **Oxacillin-d5** should be handled with care, assuming it carries the same potential hazards as Oxacillin. The primary risks are associated with hypersensitivity reactions.

Hazard Category	Description and Precautionary Statements
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled. Avoid breathing dust. In case of inadequate ventilation, wear respiratory protection.[4][5]
Skin Sensitization	May cause an allergic skin reaction. Avoid contact with skin. Wear protective gloves. Contaminated work clothing should not be allowed out of the workplace.[4][5]
Eye Irritation	May cause serious eye irritation. Wear eye protection.
Acute Toxicity	Individuals sensitive to beta-lactam antibiotics may experience hypersensitivity and anaphylaxis. Symptoms can include skin rash, nausea, and diarrhea.

## Handling, Storage, and Personal Protective Equipment

Proper handling and storage are crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Aspect	Recommendation
Ventilation	Handle in a well-ventilated area or use local exhaust ventilation to minimize dust generation.
Personal Protective Equipment (PPE)	<ul style="list-style-type: none"><li>- Eye/Face Protection: Wear tightly fitting safety goggles.</li><li>- Hand Protection: Wear impervious gloves (e.g., nitrile).</li><li>- Skin and Body Protection: Wear a lab coat or other protective clothing.</li><li>- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.</li></ul>
Safe Handling Practices	<ul style="list-style-type: none"><li>Avoid dust formation. Do not ingest or inhale.</li><li>Avoid contact with eyes, skin, and clothing.</li><li>Wash hands thoroughly after handling.</li></ul>
Storage Conditions	Store in a tightly sealed container in a dry and cool place. A storage temperature of -20°C is recommended for Oxacillin-d5.

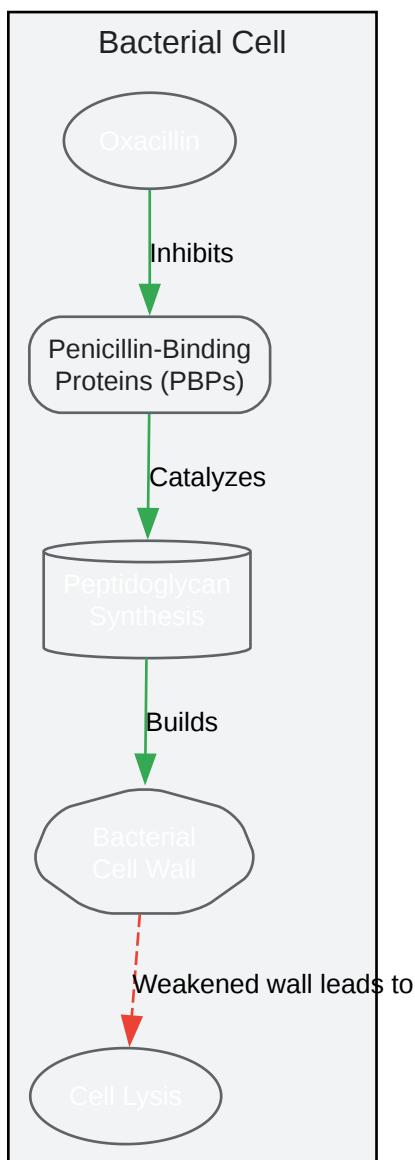
## First Aid Measures

In case of exposure, the following first aid measures, derived from Oxacillin SDS, should be taken:

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If breathing is difficult, seek medical attention immediately.
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation or rash occurs, get medical advice.
Eye Contact	Flush with water for at least 15 minutes while holding eyelids open. Seek immediate medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention.

## Mechanism of Action of Oxacillin

Oxacillin is a beta-lactam antibiotic that inhibits the synthesis of bacterial cell walls. Its mechanism involves the covalent binding to penicillin-binding proteins (PBPs), which are essential enzymes in the final steps of peptidoglycan synthesis.<sup>[4][6]</sup> This inhibition disrupts the integrity of the cell wall, leading to cell lysis and bacterial death.<sup>[4]</sup> The bulky side chain of Oxacillin provides resistance to penicillinase enzymes produced by some bacteria.<sup>[7]</sup>



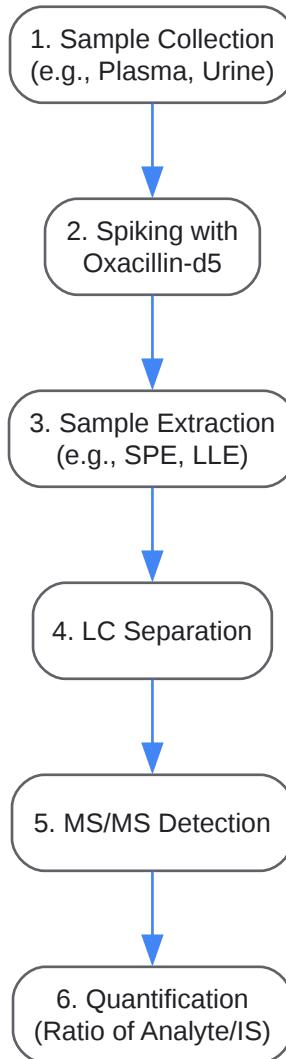
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Caption: Mechanism of action of Oxacillin.

## Application of Oxacillin-d5 as a Deuterated Internal Standard

**Oxacillin-d5** serves as an ideal internal standard for the quantification of Oxacillin in complex matrices. The following workflow outlines its use in a typical LC-MS/MS analysis. The addition of a known amount of the deuterated standard early in the sample preparation process allows

for the correction of analyte loss during extraction and variations in instrument response.[1][2]  
[8]



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Caption: General workflow for using **Oxacillin-d5** as an internal standard.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

